

Technical Guide: (E)-oct-5-en-2-ol - Safety, Handling, and Storage

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Compound of Interest

Compound Name: (E)-oct-5-en-2-ol

Cat. No.: B136447

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document is intended as a technical guide for trained professionals in a laboratory or research setting. A specific Safety Data Sheet (SDS) for **(E)-oct-5-en-2-ol** is not readily available in public databases. Therefore, the following guidelines are based on the known chemical properties of this compound, general safety protocols for unsaturated alcohols and flammable liquids, and information extrapolated from related compounds. It is imperative to handle this substance with caution and to conduct a thorough risk assessment before use.

Introduction

(E)-oct-5-en-2-ol is an unsaturated alcohol with the chemical formula $C_8H_{16}O$.^[1] Its structure, containing both a hydroxyl group and a carbon-carbon double bond, makes it a potentially useful intermediate in organic synthesis. Due to the lack of comprehensive safety data, a conservative approach to handling and storage is essential to ensure the safety of laboratory personnel.

Physical and Chemical Properties

A summary of the known physical and chemical properties of **(E)-oct-5-en-2-ol** is provided below. This data is primarily sourced from computational models and should be treated as estimates.

Property	Value	Source
Molecular Formula	C ₈ H ₁₆ O	PubChem[1]
Molecular Weight	128.21 g/mol	PubChem[1]
CAS Number	89122-05-4	PubChem[1]
Appearance	Not specified (likely a liquid)	N/A
Water Solubility	2143 mg/L @ 25 °C (estimated)	The Good Scents Company
Boiling Point	Not determined	N/A
Flash Point	Not determined	N/A
Density	Not determined	N/A

Hazard Identification and Safety Precautions

While specific GHS hazard classifications for **(E)-oct-5-en-2-ol** are not available, based on its structure as an unsaturated alcohol, it should be treated as a flammable liquid and a potential eye, skin, and respiratory irritant.

Personal Protective Equipment (PPE)

A risk assessment should be conducted to determine the appropriate PPE. The following are general recommendations:

PPE Type	Specification
Eye Protection	Chemical safety goggles or a face shield.[2]
Hand Protection	Chemically resistant gloves (e.g., nitrile, neoprene). Inspect gloves for integrity before use.
Skin and Body Protection	Laboratory coat. For larger quantities or risk of splashing, consider an apron or chemical-resistant suit.
Respiratory Protection	Use in a well-ventilated area, preferably within a chemical fume hood.[3] If ventilation is inadequate, a respirator with an appropriate organic vapor cartridge may be necessary.

General Handling Precautions

- Avoid contact with eyes, skin, and clothing.
- Do not breathe vapors or mists.
- Keep away from heat, sparks, open flames, and other ignition sources.[2]
- Use explosion-proof electrical, ventilating, and lighting equipment.[2]
- Take precautionary measures against static discharge.[2]
- Handle in accordance with good industrial hygiene and safety practices. Wash hands thoroughly after handling.[3]

Storage Guidelines

Proper storage is crucial to maintain the integrity of **(E)-oct-5-en-2-ol** and to prevent hazardous situations.

Storage Condition	Recommendation
Temperature	Store in a cool, dry, and well-ventilated area.[4] Recommended storage temperature is 2-8°C.
Container	Keep in a tightly sealed, properly labeled container.
Incompatible Materials	Store away from strong oxidizing agents, acids, and bases.
Ignition Sources	Ensure storage area is free from ignition sources.[5]

Emergency Procedures

First Aid Measures

Exposure Route	First Aid Protocol
Inhalation	Move the person to fresh air. If breathing is difficult, administer oxygen. Seek medical attention if symptoms persist.
Skin Contact	Immediately wash the affected area with soap and plenty of water. Remove contaminated clothing. Seek medical attention if irritation develops.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.[2]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

Fire-Fighting Measures

- **Suitable Extinguishing Media:** Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.
- **Unsuitable Extinguishing Media:** Do not use a solid water stream as it may scatter and spread the fire.
- **Specific Hazards:** As a flammable liquid, vapors may form explosive mixtures with air. Vapors are likely heavier than air and may travel to a source of ignition and flash back.
- **Protective Equipment:** Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.

Accidental Release Measures

- **Personal Precautions:** Evacuate personnel from the area. Eliminate all ignition sources. Wear appropriate PPE.
- **Environmental Precautions:** Prevent the spill from entering drains, sewers, or waterways.
- **Containment and Cleanup:** Absorb the spill with an inert, non-combustible material (e.g., sand, earth, vermiculite). Collect the absorbed material into a suitable, labeled container for disposal.

Experimental Workflow

The following diagram illustrates a general workflow for the safe handling of **(E)-oct-5-en-2-ol** in a laboratory setting.

Caption: General laboratory workflow for **(E)-oct-5-en-2-ol**.

Logical Relationship for Safe Storage

The following diagram outlines the key considerations for the safe storage of **(E)-oct-5-en-2-ol**.

Caption: Key considerations for safe storage.

Disposal Considerations

All waste containing **(E)-oct-5-en-2-ol** should be considered hazardous waste.

- Collect waste in a designated, properly labeled, and sealed container.
- Do not dispose of down the drain or with general laboratory trash.
- Follow all local, state, and federal regulations for hazardous waste disposal. Contact your institution's Environmental Health and Safety (EHS) office for specific guidance.

This guide provides a framework for the safe handling and storage of **(E)-oct-5-en-2-ol**. It is the responsibility of the user to supplement this information with a thorough risk assessment and to adhere to all institutional and regulatory safety protocols.

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References

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